

# Technical Guide: Physicochemical Properties of 3-Bromo-N,N-diethyl-4-methylaniline

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## Compound of Interest

Compound Name: 3-Bromo-N,N-diethyl-4-methylaniline

Cat. No.: B1377943

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Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

This document provides a technical overview of the boiling point of the aromatic amine **3-Bromo-N,N-diethyl-4-methylaniline** (CAS Number: 761001-66-5). A thorough review of available scientific literature and chemical databases indicates that the experimental boiling point for this specific compound has not been formally reported. To provide a useful physicochemical context, this guide presents the boiling points of structurally analogous primary and secondary amines. Furthermore, a standardized experimental protocol for boiling point determination is detailed for researchers who may wish to establish this value. A conceptual workflow for the characterization of a novel compound's boiling point is also provided.

## Boiling Point Data for 3-Bromo-N,N-diethyl-4-methylaniline and Analogues

The boiling point for **3-Bromo-N,N-diethyl-4-methylaniline** is not available in the reviewed literature. However, an estimation can be informed by the properties of similar structures. The following table summarizes the boiling points of closely related bromo-methylaniline derivatives. It is important to note that as a tertiary amine, **3-Bromo-N,N-diethyl-4-methylaniline** is

expected to have a boiling point influenced by its higher molecular weight and dipole-dipole interactions, but lacking the hydrogen bonding present in primary and secondary amines.

Compound Name	Structure	Type	Boiling Point (°C)	CAS Number
3-Bromo-4-methylaniline	$\text{Br}(\text{CH}_3)\text{C}_6\text{H}_3\text{NH}_2$	Primary	254-257	7745-91-7[1][2]
3-Bromo-N-methylaniline	$\text{BrC}_6\text{H}_4\text{NHCH}_3$	Secondary	253	66584-32-5[3]
4-Bromo-3-methylaniline	$\text{Br}(\text{CH}_3)\text{C}_6\text{H}_3\text{NH}_2$	Primary	240	6933-10-4
3-Bromo-N,N-diethylaniline	$\text{BrC}_6\text{H}_4\text{N}(\text{CH}_2\text{CH}_3)_2$	Tertiary	Data Not Available	53142-19-1[4]
3-Bromo-N,N-diethyl-4-methylaniline	$\text{Br}(\text{CH}_3)\text{C}_6\text{H}_3\text{N}(\text{C}_2\text{H}_5)_2$	Tertiary	Data Not Available	761001-66-5[5][6]

## Experimental Protocol for Boiling Point Determination (Thiele Tube Method)

For researchers requiring an experimental value for the boiling point of **3-Bromo-N,N-diethyl-4-methylaniline**, the Thiele tube method offers a reliable approach for small sample volumes.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Materials:

- Sample of **3-Bromo-N,N-diethyl-4-methylaniline**
- Thiele tube
- High-temperature mineral oil or silicone oil

- Thermometer (calibrated)
- Small-diameter test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or other heat source
- Safety goggles and appropriate personal protective equipment (PPE)

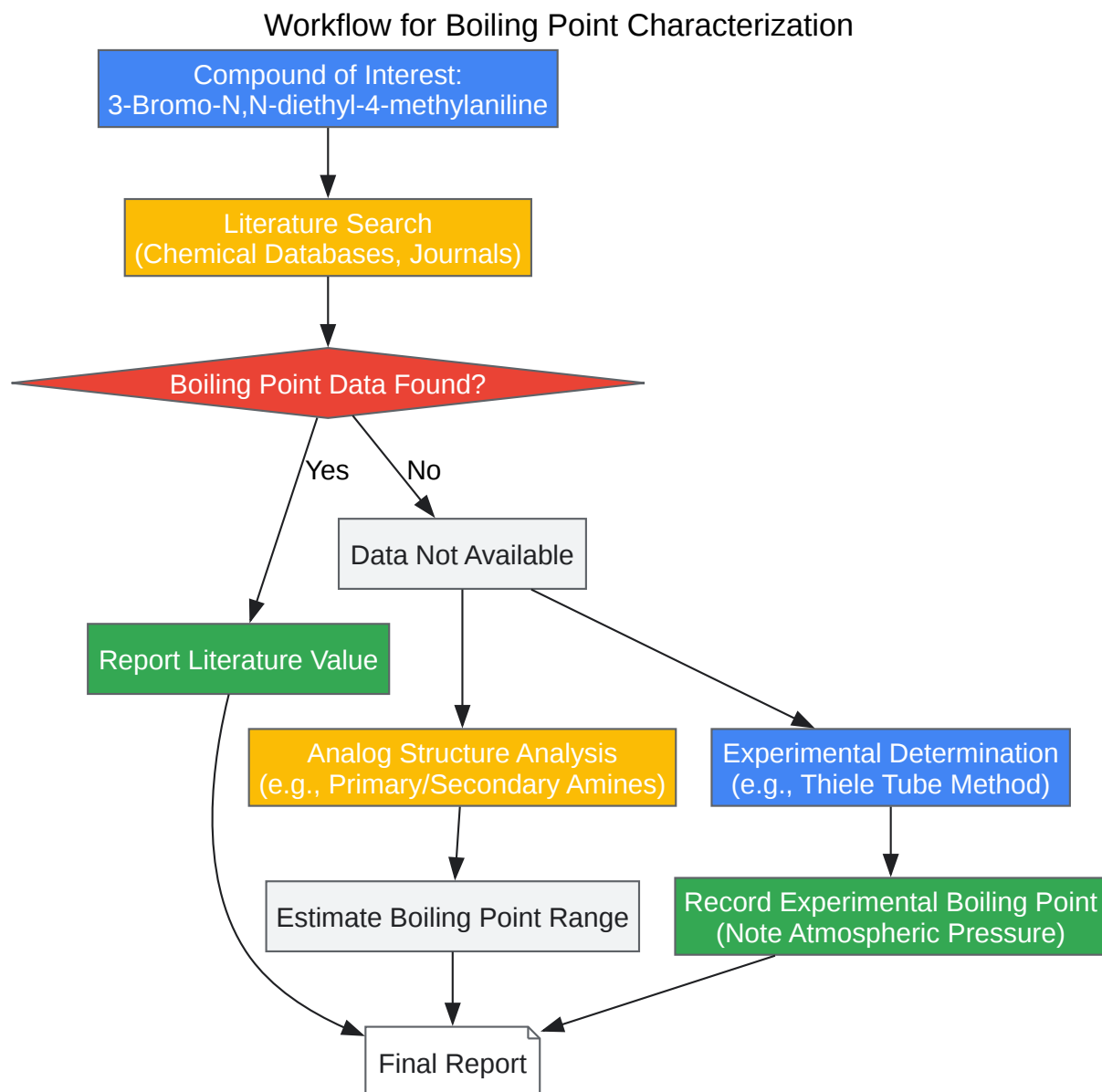
#### Methodology:

- **Sample Preparation:** Fill the small test tube with the liquid sample to a depth of approximately 1-2 cm.
- **Capillary Inversion:** Place the capillary tube into the test tube with its open end downwards.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a small rubber band. The bulb of the thermometer should be level with the sample.
- **Thiele Tube Setup:** Insert the thermometer and attached sample tube into the Thiele tube, ensuring the sample is fully immersed in the oil bath. The rubber band should remain above the oil level to prevent degradation.
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner. The design of the tube will ensure uniform heat distribution via convection currents.
- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. Continue gentle heating until a continuous and vigorous stream of bubbles emerges from the capillary tube's open end. This indicates the liquid's temperature has exceeded its boiling point.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease.

- **Boiling Point Determination:** The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. Record this temperature.
- **Verification:** For accuracy, allow the apparatus to cool further, then repeat the heating and cooling cycle to obtain a second reading.

## Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the characterization of a compound's boiling point when a literature value is not available.



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Caption: Logical workflow for boiling point determination.

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## References

- 1. 3-Bromo-4-methylaniline | 7745-91-7 [chemicalbook.com]
- 2. 3-Bromo-4-methylaniline | 7745-91-7 [amp.chemicalbook.com]
- 3. 3-溴-N-甲基苯胺 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 4. 3-Bromo-n,n-diethylaniline | C10H14BrN | CID 263036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Bromo-4-methylaniline | CAS#:7745-91-7 | Chemsrcc [chemsrc.com]
- 6. Page loading... [wap.guidechem.com]
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